

# Application Notes and Protocols for Cefpiramide Susceptibility Testing of Clinical Isolates

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## Compound of Interest

Compound Name: Cefpiramide

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## Introduction

**Cefpiramide** is a third-generation cephalosporin antibiotic with a broad spectrum of activity against various Gram-positive and Gram-negative bacteria. Accurate in vitro susceptibility testing is crucial for determining its potential efficacy against clinical isolates and for monitoring the emergence of resistance. These application notes provide detailed protocols for determining the susceptibility of bacterial isolates to **Cefpiramide** using standardized methods such as disk diffusion, broth microdilution, and agar dilution.

Disclaimer: **Cefpiramide** is an older antimicrobial agent. As of the latest revisions, it is not included in the current clinical breakpoint tables from the Clinical and Laboratory Standards Institute (CLSI) M100 series or the European Committee on Antimicrobial Susceptibility Testing (EUCAST). The interpretive criteria provided in this document are based on historical data and should be used as a reference. It is recommended that laboratories establish their own quality control ranges and interpretive criteria based on contemporary wild-type organism populations and pharmacokinetic/pharmacodynamic data if **Cefpiramide** is to be used for clinical purposes.

## Data Presentation

### Table 1: Historical Interpretive Criteria for Cefpiramide Susceptibility Testing

These criteria are based on historical data and may not be reflective of current clinical standards.

Method	Disk Content	Susceptible	Intermediate	Resistant
Disk Diffusion (Zone Diameter in mm)	75 µg	≥ 19	16 - 18	≤ 15
MIC (µg/mL)	N/A	≤ 32	N/A	≥ 128

Source: Barry A. L., Gavan T. L., Thornsberry C., Jones R. N. (1985). Interpretive standards and quality control guidelines for **cefpiramide** disk susceptibility tests. *Journal of Clinical Microbiology*, 21(5), 688–692.[1]

## Table 2: Recommended Quality Control (QC) Strains

These are standard QC strains recommended by CLSI and EUCAST for susceptibility testing of non-fastidious organisms.

Organism	ATCC® Number
Escherichia coli	25922
Staphylococcus aureus	25923 (for disk diffusion) / 29213 (for MIC)
Pseudomonas aeruginosa	27853

Note: Specific acceptable QC ranges for **Cefpiramide** with these strains are not available in current CLSI or EUCAST documents. Laboratories should establish their own internal QC ranges.

## Experimental Protocols

### I. Disk Diffusion (Kirby-Bauer) Method

This method provides a qualitative assessment of susceptibility based on the inhibition of bacterial growth around a **Cefpiramide**-impregnated disk.

**Materials:**

- **Cefpiramide** disks (75 µg)
- Mueller-Hinton agar (MHA) plates (4 mm depth)
- Sterile saline or Tryptic Soy Broth (TSB)
- Sterile cotton swabs
- 0.5 McFarland turbidity standard
- Bacterial inoculum
- Incubator (35°C ± 2°C)
- Calipers or ruler

**Procedure:**

- Inoculum Preparation:
  - From a pure, 18-24 hour culture, select 3-5 isolated colonies.
  - Suspend the colonies in sterile saline or TSB.
  - Adjust the turbidity of the suspension to match the 0.5 McFarland standard (approximately 1-2 x 10<sup>8</sup> CFU/mL).
- Inoculation of MHA Plate:
  - Within 15 minutes of preparing the inoculum, dip a sterile cotton swab into the suspension.
  - Remove excess fluid by pressing the swab against the inside of the tube.
  - Streak the swab evenly across the entire surface of the MHA plate in three directions, rotating the plate approximately 60° each time to ensure uniform growth.
  - Allow the plate to dry for 3-5 minutes with the lid slightly ajar.

- Application of **Cefpiramide** Disk:
  - Aseptically apply a 75 µg **Cefpiramide** disk to the center of the inoculated plate.
  - Gently press the disk to ensure complete contact with the agar surface.
- Incubation:
  - Invert the plate and incubate at 35°C ± 2°C in ambient air for 16-20 hours.
- Interpretation of Results:
  - After incubation, measure the diameter of the zone of complete growth inhibition in millimeters.
  - Interpret the results based on the historical criteria in Table 1.

## II. Broth Microdilution Method for Minimum Inhibitory Concentration (MIC)

This quantitative method determines the lowest concentration of **Cefpiramide** that inhibits visible bacterial growth.

Materials:

- **Cefpiramide** powder
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- Sterile diluents (e.g., water for injection, appropriate solvent)
- Bacterial inoculum
- Incubator (35°C ± 2°C)
- Plate reader or manual reading aid

#### Procedure:

- Preparation of **Cefpiramide** Stock Solution:
  - Prepare a stock solution of **Cefpiramide** at a concentration of 1280 µg/mL or higher in a suitable solvent.
- Preparation of Microtiter Plates:
  - Dispense 50 µL of CAMHB into each well of a 96-well plate.
  - Add 50 µL of the **Cefpiramide** stock solution to the first well of each row to be tested.
  - Perform serial twofold dilutions by transferring 50 µL from each well to the next, resulting in a concentration range (e.g., 0.25 to 128 µg/mL). Discard the final 50 µL from the last well.
- Inoculum Preparation:
  - Prepare a bacterial suspension equivalent to a 0.5 McFarland standard.
  - Dilute this suspension in CAMHB to achieve a final inoculum concentration of approximately  $5 \times 10^5$  CFU/mL in each well.
- Inoculation:
  - Inoculate each well with 50 µL of the standardized bacterial suspension.
  - Include a growth control well (no antibiotic) and a sterility control well (no bacteria).
- Incubation:
  - Cover the plate and incubate at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  for 16-20 hours.
- Interpretation of Results:
  - The MIC is the lowest concentration of **Cefpiramide** at which there is no visible growth (turbidity).

- Interpret the MIC value based on the historical criteria in Table 1.

### III. Agar Dilution Method for Minimum Inhibitory Concentration (MIC)

This method involves incorporating **Cefpiramide** into the agar medium to determine the MIC. It is considered a reference method and is useful for testing multiple isolates simultaneously.

Materials:

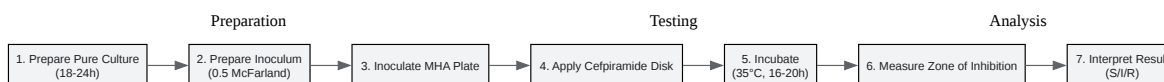
- **Cefpiramide** powder
- Mueller-Hinton Agar (MHA)
- Sterile Petri dishes
- Bacterial inoculum
- Inoculum replicating device (optional)
- Incubator ( $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ )

Procedure:

- Preparation of **Cefpiramide**-Agar Plates:
  - Prepare a series of **Cefpiramide** stock solutions to achieve the desired final concentrations in the agar.
  - Melt MHA and cool to  $45\text{-}50^{\circ}\text{C}$  in a water bath.
  - Add the appropriate volume of each **Cefpiramide** stock solution to molten MHA to create a series of plates with twofold dilutions of the antibiotic (e.g.,  $0.25$  to  $128\ \mu\text{g}/\text{mL}$ ). Mix well and pour into sterile Petri dishes.
  - Prepare a growth control plate with no antibiotic.
- Inoculum Preparation:

- Prepare a bacterial suspension equivalent to a 0.5 McFarland standard.
- Dilute this suspension to achieve a final inoculum of approximately  $10^4$  CFU per spot.
- Inoculation:
  - Spot-inoculate the surface of each **Cefpiramide**-containing plate and the growth control plate with the prepared bacterial suspensions. An inoculum replicating device can be used for this purpose.
- Incubation:
  - Allow the inoculum spots to dry, then invert the plates and incubate at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  for 16-20 hours.
- Interpretation of Results:
  - The MIC is the lowest concentration of **Cefpiramide** that completely inhibits visible growth. A faint haze or one or two colonies at the spot of inoculation should be disregarded.
  - Interpret the MIC value based on the historical criteria in Table 1.

## Visualizations



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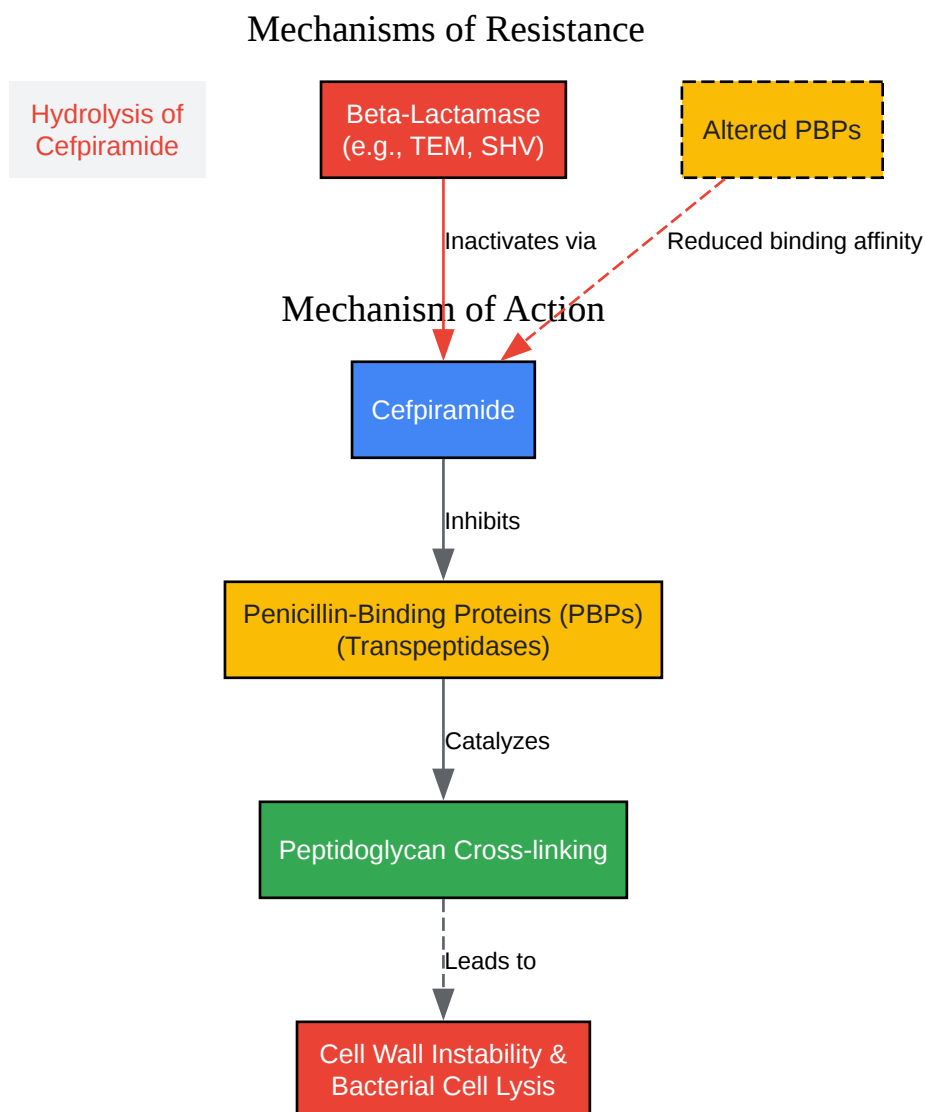
Caption: Workflow for **Cefpiramide** Disk Diffusion Susceptibility Testing.



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Caption: Workflow for **Cefpiramide** Broth Microdilution MIC Testing.





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## References

- 1. The in vitro activity and beta-lactamase stability of cefpiramide compared with other beta-lactam antibiotics - PubMed [pubmed.ncbi.nlm.nih.gov]
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